

# Personal protective equipment for handling 6-Undecanone

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## Compound of Interest

Compound Name: 6-Undecanone

Cat. No.: B1294626

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## Essential Safety and Handling Guide for 6-Undecanone

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **6-Undecanone** (CAS: 927-49-1). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Quantitative Data

**6-Undecanone** is a combustible liquid that may cause skin, eye, and respiratory tract irritation. [1][2][3] While some reporting indicates it does not meet GHS hazard criteria, it is prudent to handle it with care due to its potential for irritation and its combustible nature.[4] When heated to decomposition, it can emit acrid smoke and irritating fumes.[5] It is incompatible with strong oxidizing and reducing agents.[1]

The key quantitative physical and toxicological properties of **6-Undecanone** are summarized below.

Property	Value
Physical State	Liquid (Clear, Colorless to Pale Yellow)[2][5]
Melting Point	14.6 °C[5]
Boiling Point	228 °C[5]
Density	0.831 g/mL at 25 °C[5]
Flash Point	88 °C (191 °F)[2][3][5]
Toxicity (LD50, intravenous, mouse)	117 mg/kg[2]
Toxicity (LDLo, oral, rat)	1 g/kg[2][3]

## Operational Plan: Personal Protective Equipment and Handling

Adherence to proper personal protective equipment (PPE) protocols is critical to minimize exposure and ensure safety.

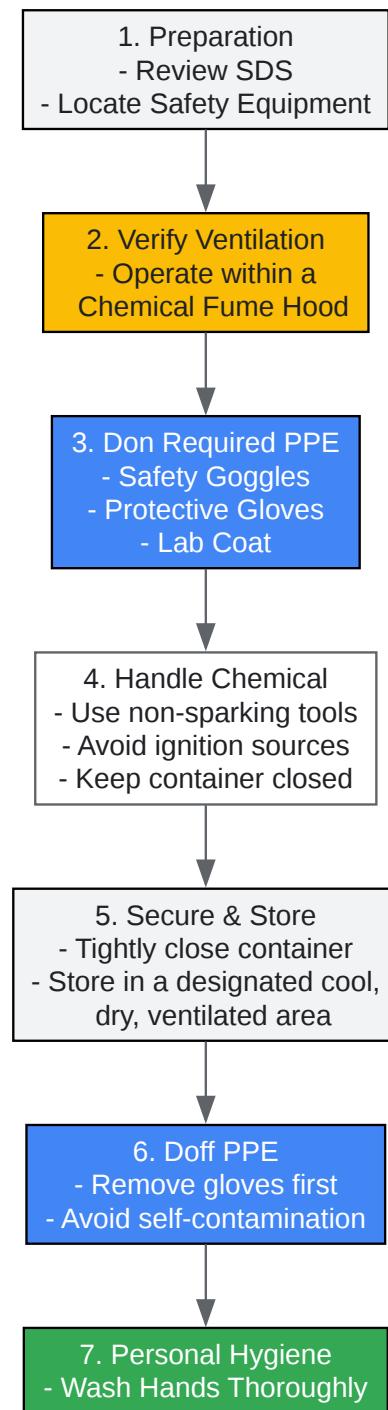
### Required Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[1][2] A face shield may be required for splash-prone procedures.
- Skin Protection:
  - Hand Protection: Wear appropriate protective gloves (e.g., Nitrile) to prevent skin exposure.[1][2] Always inspect gloves prior to use and change them if they are contaminated.
  - Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin contact.[1][2]
- Respiratory Protection: All handling should be performed in a well-ventilated area.[1] A NIOSH or European Standard EN 149 approved respirator should be used if ventilation is

inadequate or if there is a risk of inhaling vapors or aerosols.[1][2][6]

## Step-by-Step Handling Procedures

- Preparation: Before handling, review the Safety Data Sheet (SDS) and ensure that an eyewash station and safety shower are readily accessible.[6]
- Ventilation: Always handle **6-Undecanone** inside a certified chemical fume hood to maintain low airborne concentrations.[6][7]
- Grounding: Take precautionary measures against static discharge. Use non-sparking tools and ensure all equipment is properly grounded.[2][6][8]
- Handling: Avoid contact with skin, eyes, and clothing.[1][2] Keep the container tightly closed when not in use.[9] Keep the chemical away from heat, sparks, and open flames.[1]
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible substances like strong oxidizing agents.[1][9]
- Post-Handling: Wash hands and face thoroughly after handling the substance.[2] Remove and launder any contaminated clothing before reuse.[1]



Workflow for Safe Handling of 6-Undecanone

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Caption: Workflow for the safe handling of **6-Undecanone**.

## Emergency and Disposal Plans

### Emergency First Aid Procedures

- Inhalation: If inhaled, move the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[2\]](#) Seek medical attention if you feel unwell.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[2\]](#) Rinse the affected skin area with plenty of water.[\[2\]](#) If skin irritation occurs, seek medical advice.[\[2\]](#)
- Eye Contact: Rinse eyes cautiously with water for several minutes.[\[2\]](#) If contact lenses are present, remove them if it is easy to do so and continue rinsing.[\[2\]](#) If eye irritation persists, get medical attention.[\[2\]](#)
- Ingestion: Rinse the mouth with water.[\[2\]](#) Do NOT induce vomiting. Call a physician or poison control center immediately.[\[8\]](#)

### Accidental Release Measures (Spill Response)

- Evacuate and Ventilate: Keep unnecessary personnel away from the spill area and ensure adequate ventilation.[\[2\]](#)
- Remove Ignition Sources: Remove all sources of ignition, such as sparks or open flames, from the area.[\[1\]](#)[\[6\]](#)
- Containment: Absorb the spill with an inert, non-combustible material like dry sand, earth, or vermiculite.[\[1\]](#)[\[10\]](#)
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for chemical waste.[\[6\]](#)[\[7\]](#)
- Decontamination: Clean the spill area thoroughly.

### Disposal Plan

All waste materials, including contaminated absorbents and empty containers, must be disposed of in accordance with appropriate federal, state, and local regulations.[\[6\]](#) Do not dispose of **6-Undecanone** into sewer systems. Contact a licensed professional waste disposal

service to dispose of this material. Empty containers may retain product residue and can be hazardous.[\[1\]](#)

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